

"Prenyl benzoate" as a volatile compound in floral scents

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Compound of Interest

Compound Name: Prenyl benzoate

Cat. No.: B1582095

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Prenyl Benzoate: A Key Volatile in Floral Aromas

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Prenyl benzoate (3-methyl-2-butenyl benzoate) is an aromatic ester that contributes significantly to the complex tapestry of floral scents in a variety of plant species. Its characteristic sweet, balsamic, and slightly fruity aroma, with nuances of tuberose and tea, makes it a valuable compound in the fragrance industry. For researchers in plant science, chemical ecology, and drug development, understanding the biosynthesis, analysis, and biological context of **prenyl benzoate** is crucial for applications ranging from elucidating plant-pollinator interactions to exploring novel therapeutic agents. This guide provides a comprehensive overview of **prenyl benzoate** as a floral volatile, detailing its chemical properties, biosynthetic pathways, analytical methodologies, and quantitative occurrence.

Chemical and Physical Properties

Prenyl benzoate is a colorless liquid with the molecular formula $C_{12}H_{14}O_2$ and a molecular weight of 190.24 g/mol. A summary of its key physical and chemical properties is presented in Table 1. Its relatively high boiling point and low vapor pressure contribute to its role as a middle-to-base note in fragrances, providing longevity and depth to the overall scent profile.

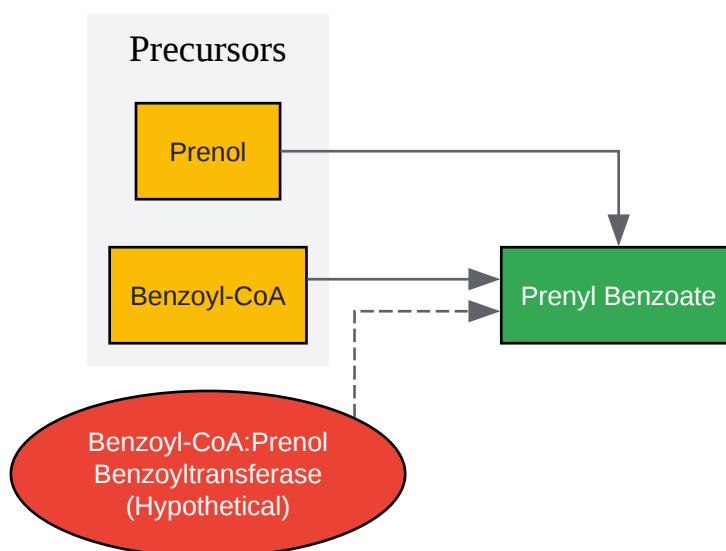
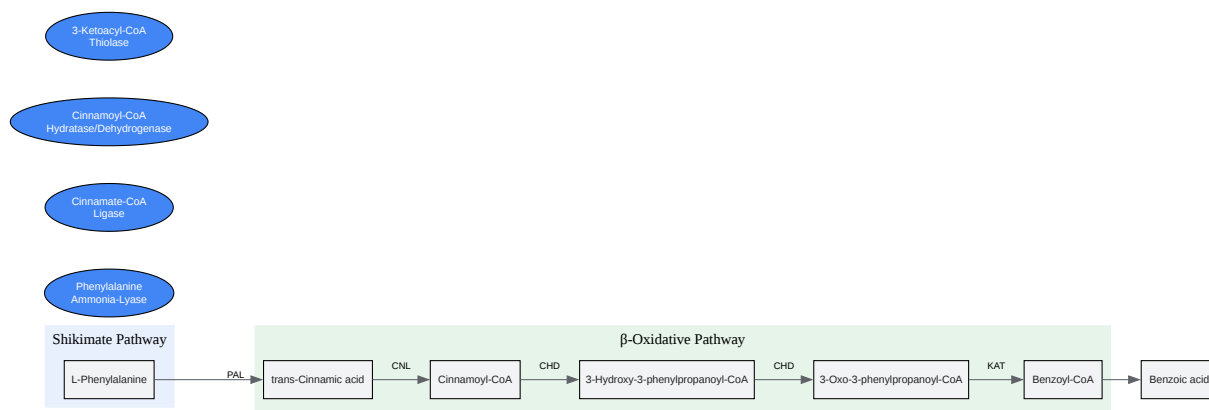
Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₄ O ₂	
Molecular Weight	190.24 g/mol	
CAS Number	5205-11-8	
Appearance	Colorless clear liquid	
Odor Profile	Sweet, balsamic, fruity, floral, with tea and tuberose notes	
Boiling Point	269.66 °C (estimated)	
Flash Point	98.89 °C	
Specific Gravity	1.016 - 1.025 @ 25 °C	
Refractive Index	1.514 - 1.521 @ 20 °C	
Solubility	Insoluble in water; soluble in alcohol	
Vapor Pressure	0.002 hPa @ 20°C	

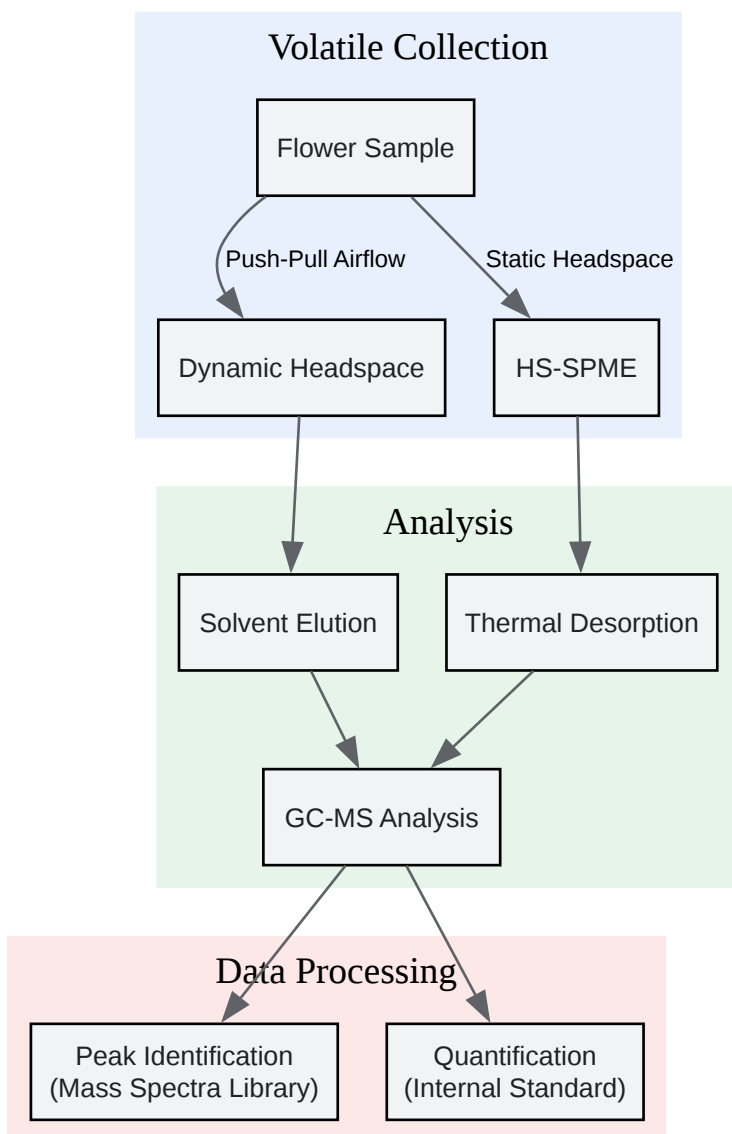
Biosynthesis of Prenyl Benzoate in Floral Tissues

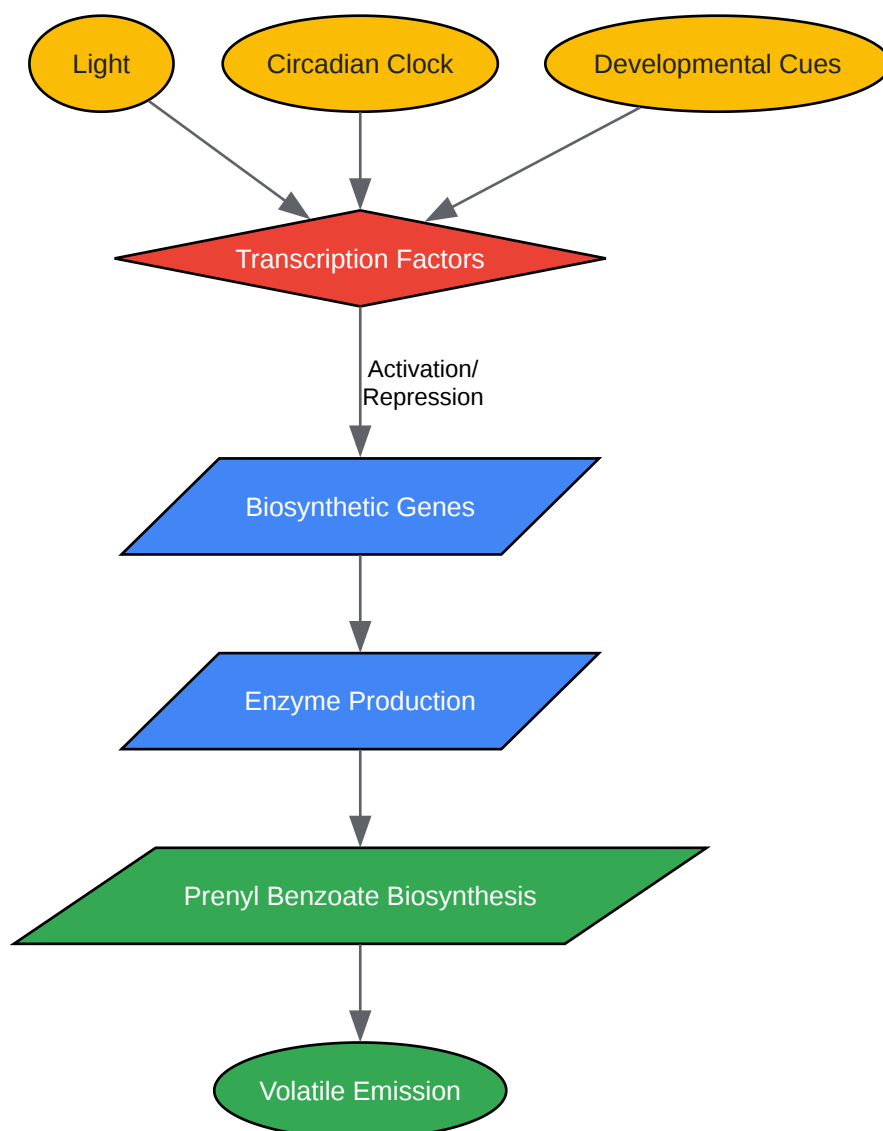
The biosynthesis of **prenyl benzoate** in plants involves the convergence of two major metabolic pathways: the shikimate pathway, which produces benzoic acid, and the terpenoid (or isoprenoid) biosynthesis pathway, which provides the prenyl group.

Biosynthesis of the Benzoic Acid Moiety

The formation of benzoic acid in plants primarily occurs through the β -oxidative pathway, starting from L-phenylalanine, an aromatic amino acid derived from the shikimate pathway.







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